

# Technical Guide: O-Desmethyl Tramadol-d6

## Certificate of Analysis

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### Compound of Interest

Compound Name: O-Desmethyl Tramadol-d6

Cat. No.: B1145074

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This technical guide provides a comprehensive overview of the analytical data and methodologies related to **O-Desmethyl Tramadol-d6**, a deuterated internal standard crucial for the accurate quantification of O-Desmethyl Tramadol. The information is compiled from publicly available data sheets and certificates of analysis from various suppliers, intended for researchers, scientists, and professionals in drug development.

## Compound Information

**O-Desmethyl Tramadol-d6** is the stable isotope-labeled form of O-desmethylntramadol, the primary active metabolite of the analgesic drug Tramadol.<sup>[1][2]</sup> Its primary application is as an internal standard in quantitative analyses, such as mass spectrometry-based methods, to ensure accuracy and precision by correcting for matrix effects and variations during sample processing.<sup>[3][4][5]</sup>

The compound is available from several suppliers, often as a certified reference material (CRM), manufactured and tested under ISO/IEC 17025 and ISO 17034 standards.<sup>[3]</sup>

## Quantitative Data

The following tables summarize the key quantitative data for **O-Desmethyl Tramadol-d6**, compiled from various sources.

### Table 1: General Chemical Properties

Property	Value	Source
Chemical Name	rel-3-[(1R,2R)-2-[(dimethyl-d3 amino)methyl]-1-hydroxycyclohexyl]-phenol, monohydrochloride	[3][6]
Synonyms	O-Desmethyltramadol-d6, ODMT-d6	[3][6][7]
CAS Number	1261393-87-6 (hydrochloride form)	[3][6]
873928-73-5 (free base)	[7]	
Molecular Formula	C <sub>15</sub> H <sub>17</sub> D <sub>6</sub> NO <sub>2</sub> • HCl (hydrochloride form)	[3][6]
C <sub>15</sub> H <sub>17</sub> D <sub>6</sub> NO <sub>2</sub> (free base)	[7]	
Formula Weight	291.8 g/mol (hydrochloride form)	[3][6]
255.39 g/mol (free base)	[7]	
Purity	>95% (HPLC)	[6][7]

**Table 2: Physical and Storage Information**

Property	Value	Source
Formulation	A 1 mg/ml solution in methanol or neat solid	[3][6]
Appearance	Not specified in search results	
Storage Temperature	-20°C	[3][6][7]
Stability	≥ 3 years (in solution at -20°C)	[3]

## Experimental Protocols

Detailed experimental protocols for the analysis of **O-Desmethyl Tramadol-d6** are often proprietary to the manufacturer. However, based on the analytical techniques mentioned in the available documentation (HPLC, GC-MS, LC-MS), a general outline of these methodologies can be provided.

## Liquid Chromatography-Mass Spectrometry (LC-MS)

LC-MS is a common technique for the quantification of O-Desmethyl Tramadol, utilizing **O-Desmethyl Tramadol-d6** as an internal standard.[\[1\]](#)[\[4\]](#)[\[5\]](#)

Objective: To separate O-Desmethyl Tramadol from other components in a sample matrix and quantify it using its deuterated internal standard.

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system
- Mass Spectrometer (e.g., Triple Quadrupole)

General Procedure:

- Sample Preparation: Biological samples (e.g., plasma, urine) are typically prepared using protein precipitation or solid-phase extraction to remove interfering substances.
- Internal Standard Spiking: A known concentration of **O-Desmethyl Tramadol-d6** is added to the sample and calibration standards.
- Chromatographic Separation: The prepared sample is injected into the HPLC system. A reversed-phase C18 column is commonly used with a mobile phase gradient of an aqueous buffer (e.g., ammonium formate) and an organic solvent (e.g., acetonitrile or methanol).
- Mass Spectrometric Detection: The eluent from the HPLC is introduced into the mass spectrometer. The instrument is operated in Multiple Reaction Monitoring (MRM) mode, monitoring specific precursor-to-product ion transitions for both the analyte and the internal standard.

## Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is another established method for the analysis of Tramadol and its metabolites.[8]

Objective: To separate and quantify O-Desmethyl Tramadol after derivatization, using **O-Desmethyl Tramadol-d6** as an internal standard.

Instrumentation:

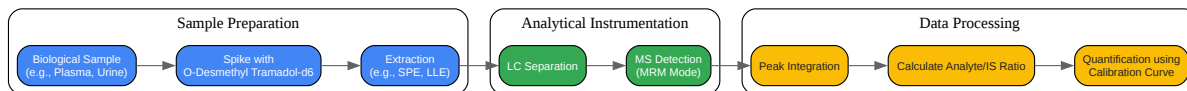
- Gas Chromatograph
- Mass Spectrometer

General Procedure:

- Sample Preparation: Similar to LC-MS, samples are extracted to isolate the analytes.
- Derivatization: Due to the polar nature of O-Desmethyl Tramadol, a derivatization step (e.g., silylation) is often required to increase its volatility for GC analysis.[8]
- Internal Standard Spiking: A known amount of **O-Desmethyl Tramadol-d6** is added prior to extraction.
- GC Separation: The derivatized extract is injected into the GC, where it is vaporized and separated on a capillary column (e.g., a non-polar or medium-polarity column).
- MS Detection: The separated compounds are detected by the mass spectrometer, typically in Selected Ion Monitoring (SIM) mode, monitoring characteristic ions for the derivatized analyte and internal standard.[8]

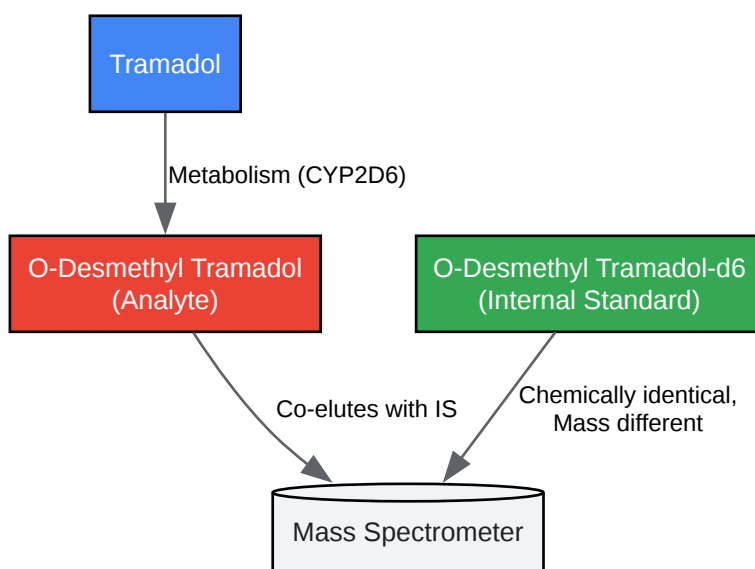
## Visualizations

The following diagrams illustrate common workflows and concepts relevant to the analysis of **O-Desmethyl Tramadol-d6**.



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Caption: General workflow for the quantification of O-Desmethyl Tramadol using LC-MS with **O-Desmethyl Tramadol-d6** as an internal standard.



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Caption: Logical relationship between Tramadol, its active metabolite O-Desmethyl Tramadol, and the deuterated internal standard used for its quantification.

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## References

- 1. (-)-O-Desmethyl Tramadol-d6 | 1109218-03-2 | Benchchem [benchchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. caymanchem.com [caymanchem.com]
- 4. O-Desmethyl-cis-tramadol-D6 HCl | Certified Solutions Standards | Certified Reference Materials - Cerilliant [cerilliant.com]
- 5. Home - Cerilliant [cerilliant.com]
- 6. O-Desmethyl Tramadol-d6 Hydrochloride | LGC Standards [lgcstandards.com]
- 7. O-Desmethyl Tramadol-d6 | LGC Standards [lgcstandards.com]
- 8. Determination of tramadol and its metabolite O-desmethyltramadol in vitreous humor. Is it helpful in forensic casework? - PMC [pmc.ncbi.nlm.nih.gov]
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